

Technical Support Center: Optimizing Protein Extraction for Western Blotting

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Compound of Interest

Compound Name: MPNE

Cat. No.: B1234929

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This guide provides troubleshooting and frequently asked questions for optimizing the use of M-PER™, NE-PER™, and T-PER™ protein extraction reagents for successful Western blotting experiments.

Frequently Asked Questions (FAQs)

Q1: What are M-PER, NE-PER, and T-PER reagents and how do I choose the right one?

A1: These are lysis reagents designed for efficient protein extraction from mammalian cells and tissues. The choice depends on your sample type and the subcellular location of your target protein.

- M-PER™ (Mammalian Protein Extraction Reagent): Used for the extraction of total protein from cultured mammalian cells (adherent or in suspension). It utilizes a mild, non-denaturing detergent for efficient cell lysis.[\[1\]](#)[\[2\]](#)
- T-PER™ (Tissue Protein Extraction Reagent): Specifically formulated for total protein extraction from various tissue samples through homogenization.[\[3\]](#)[\[4\]](#)[\[5\]](#) It is compatible with many downstream applications, including Western blots and immunoassays.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- NE-PER™ (Nuclear and Cytoplasmic Extraction Reagents): Enables the stepwise separation of nuclear and cytoplasmic proteins from a single cell population.[\[7\]](#)[\[8\]](#) This is ideal for studying protein localization and translocation.

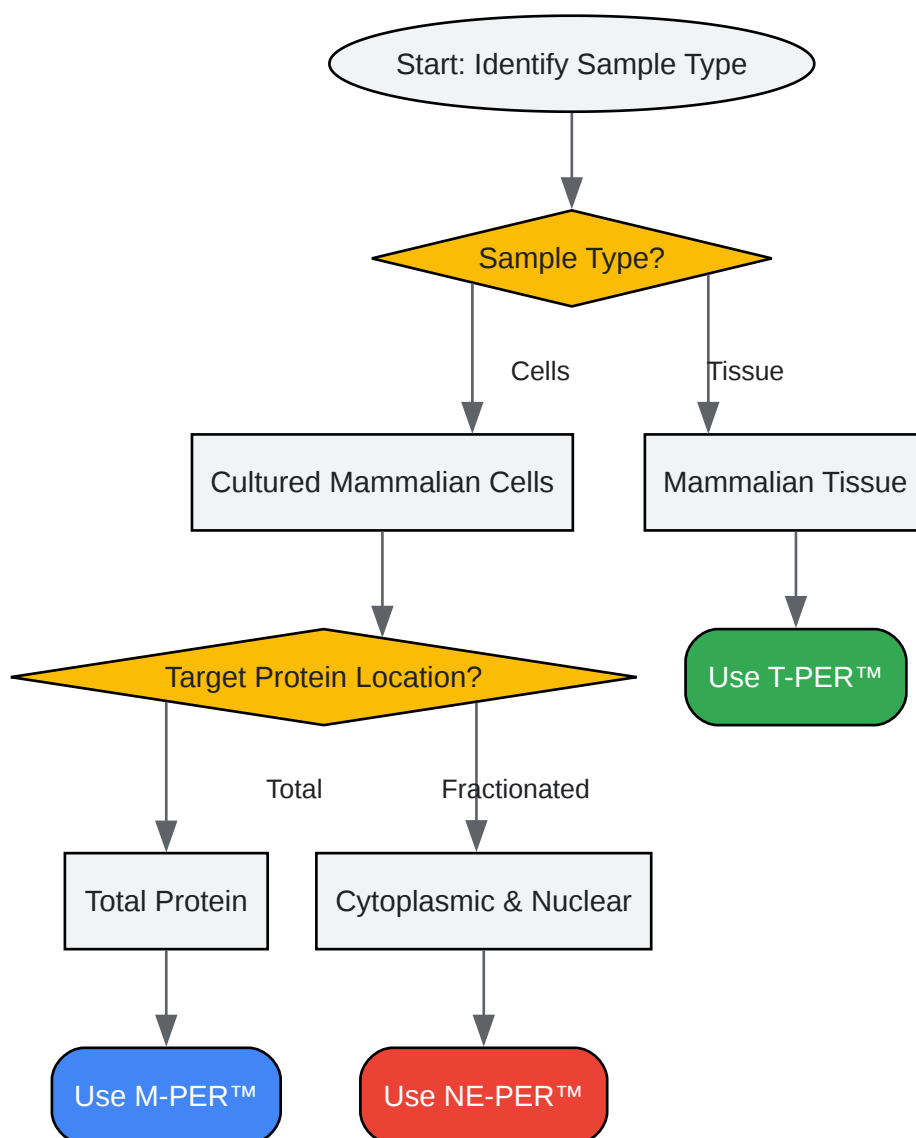
Q2: Can I add protease and phosphatase inhibitors to these reagents?

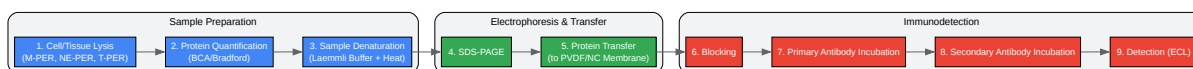
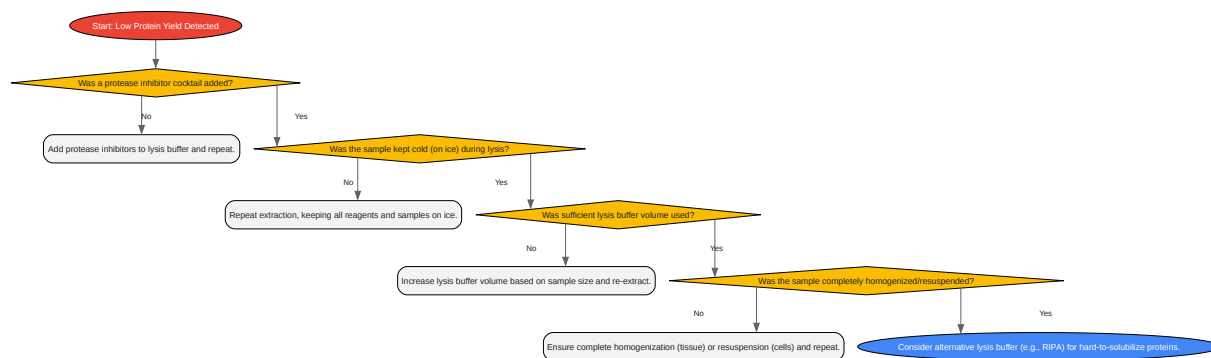
A2: Yes. M-PER, NE-PER, and T-PER reagents do not contain inhibitors. It is highly recommended to add protease and phosphatase inhibitor cocktails immediately before use to prevent protein degradation and preserve post-translational modifications.[\[3\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Q3: Are these lysis reagents compatible with protein concentration assays like BCA or Bradford?

A3: Yes, lysates prepared with M-PER and T-PER are compatible with common protein assays, including the Pierce BCA Protein Assay and Coomassie (Bradford) assays.[\[2\]](#)[\[3\]](#)[\[6\]](#) Lysates from NE-PER are also compatible with the BCA assay.[\[7\]](#)

Lysis Reagent Selection Workflow





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